

Technical Guide: FAD Disodium Salt vs. FAD Free Acid in Experimental Design

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Compound of Interest

Compound Name: *Flavin adenine dinucleotide disodium salt hydrate*

CAS No.: *1891059-93-0*

Cat. No.: *B6288903*

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Executive Summary

Flavin Adenine Dinucleotide (FAD) is a redox-active coenzyme critical for the function of flavoproteins (e.g., succinate dehydrogenase, glutathione reductase).^{[1][2][3]} For the researcher, the choice between FAD Disodium Salt and FAD Free Acid is not merely semantic—it dictates solubility limits, buffer compatibility, and the reproducibility of kinetic assays.^{[1][4]}

- The Disodium Salt is the industry standard for aqueous applications due to its superior solubility and rapid dissolution at neutral pH.^[1]
- The Free Acid is less commonly used, often requiring precise pH titration to solubilize, and is reserved for specialized applications where sodium ions act as confounding variables (e.g., specific crystallography screens or Na⁺-sensitive ion channel modulation).^[1]

This guide delineates the physicochemical divergences and provides validated protocols for handling both forms to ensure data integrity.

Part 1: Physicochemical Characterization[1][2][3][6]

The fundamental difference lies in the counter-ions associated with the pyrophosphate bridge.

[1] This structural variance significantly impacts the molecular weight (MW) and the solvation energy required to dissolve the compound.[1]

Comparative Technical Specifications

Feature	FAD Disodium Salt (Hydrate)	FAD Free Acid
CAS Number	84366-81-4	146-14-5
Formula	ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">	
Molecular Weight	~829.51 g/mol (anhydrous basis)	~785.55 g/mol
Solubility (Water)	High (>35 mg/mL)	Low (<5 mg/mL without pH adjustment)
pH in Solution	Neutral to slightly acidic (~6.0–7.[1]0)	Acidic (~2.5–3.[1]5)
Appearance	Yellow-orange crystalline powder	Yellow-orange powder
Primary Utility	Enzyme assays, Cell culture, IVD	Organic synthesis, Na ⁺ -free crystallography

“

Critical Note on Stoichiometry: When calculating molarity, you must account for the sodium atoms and the hydration shell in the disodium salt.^[1] A common error in enzymology is treating the salt as the free acid, leading to a ~5.6% underestimation of cofactor concentration.^[1]

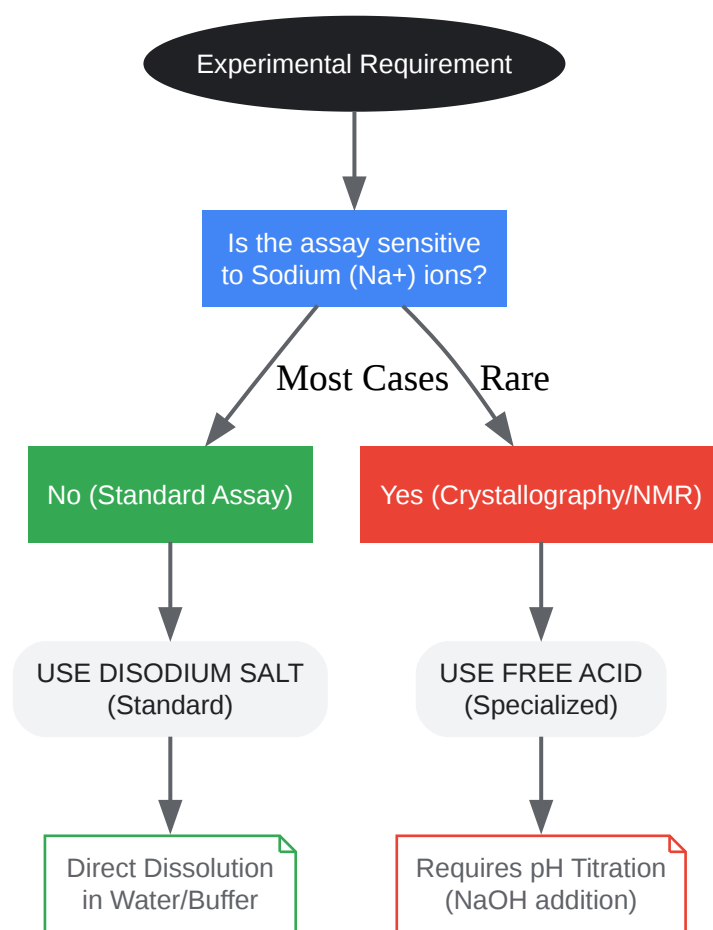
Part 2: Solubility Mechanics & Preparation Protocols^{[1][2][3]}

The most frequent point of failure in FAD-dependent assays is improper stock preparation.^{[1][4]}

The disodium salt dissolves entropically driven by the dissociation of

, whereas the free acid often aggregates due to intermolecular hydrogen bonding between the protonated phosphate groups.^[1]

Workflow: Selecting the Correct Protocol



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Figure 1: Decision tree for selecting the appropriate FAD form based on experimental constraints.

Protocol A: Preparation of FAD Disodium Salt (Standard)

Target: 10 mM Stock Solution (10 mL) Applicability: General enzymology, cell biology.[1]

- Weighing: Calculate mass based on the specific lot's water content (found on CoA).
 - Formula: $\text{mg FAD Disodium Salt} = \frac{\text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{MW}}{\text{Water Content (\%)}}$
- [1]
- Approx: Weigh ~83 mg of FAD Disodium Salt.[1]

- Solvent: Add 9 mL of ultrapure water (Milli-Q, 18.2 MΩ).
- Dissolution: Vortex gently. The powder should dissolve instantly, yielding a clear, bright yellow solution.[\[1\]](#)[\[4\]](#)
- Adjustment: Bring volume to exactly 10 mL. Check pH; it should be near neutral.[\[1\]](#)
- Filtration: Filter sterilize (0.22 μm PVDF) if used for cell culture.[\[1\]](#)

Protocol B: Preparation of FAD Free Acid (Advanced)

Target: 10 mM Stock Solution (10 mL) Applicability: Na⁺-sensitive environments.[\[1\]](#)

- Weighing: Weigh ~78.6 mg of FAD Free Acid.
- Suspension: Add 8 mL of ultrapure water. Note: The powder will likely remain a suspension and will not dissolve.
- Titration (The Critical Step):
 - While stirring, add 1 M NaOH (or KOH if K⁺ is preferred) dropwise.[\[1\]](#)
 - Monitor continuously.[\[1\]](#) As the pH rises above 5.5–6.0, the solution will clarify.[\[1\]](#)
 - STOP immediately once dissolved.[\[1\]](#)[\[4\]](#) Do not exceed pH 7.5, as FAD is unstable in alkaline conditions (see Stability section).[\[1\]](#)
- Volume: Adjust to 10 mL with water.

Part 3: Stability and Degradation Pathways[\[2\]](#)

Regardless of the salt form, the FAD moiety shares the same degradation vulnerabilities.[\[1\]](#)

The isoalloxazine ring is highly photosensitive.[\[1\]](#)

Photolysis Mechanism

Exposure to light (especially <500 nm) causes the ribityl side chain to cleave, converting FAD into inactive photoproducts.[\[1\]](#)

- Neutral/Acidic pH: FAD ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

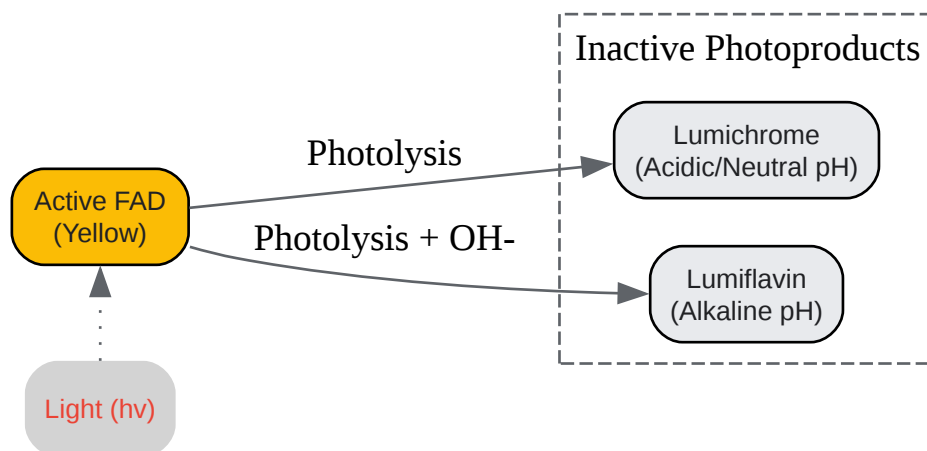
Lumichrome (Blue fluorescence)[1]

- Alkaline pH: FAD ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

Lumiflavin (Green fluorescence)[1]

Storage Protocol:

- Lyophilized Powder: -20°C, desiccated, dark. Stable >2 years.[1][5]
- Solutions: -20°C or -80°C in single-use aliquots.[1] Protect from light (amber tubes or foil-wrapped).[1] Do not autoclave.



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Figure 2: Photodegradation pathways of FAD.[1] Light exclusion is mandatory for all FAD solutions.

Part 4: Application-Specific Recommendations

Enzymatic Assays (e.g., GOx, D-AAO)

Recommendation: Disodium Salt.[1][6][7]

- Reasoning: Most enzyme buffers (PBS, Tris, HEPES) contain significant sodium or potassium.[1] The contribution of 20 mM Na⁺ from a 10 mM FAD stock is negligible compared to the ~150 mM Na⁺ in standard PBS.[1] The ease of solubility ensures accurate dosing.[1]

X-Ray Crystallography

Recommendation:Context Dependent.

- If screening for crystallization conditions, the Disodium Salt is usually preferred because it minimizes pH shifts during the setup of drops.[1]
- However, if the protein is known to be destabilized by sodium, or if you are screening for specific cation binding sites, use the Free Acid solubilized with a non-sodium base (e.g., Tris-base or KOH).[1]

In Vivo / Pharma Formulation

Recommendation:Disodium Salt.[1][6][7][8][9]

- Reasoning: Physiological compatibility.[1] The salt form is closer to isotonicity upon dissolution and requires no harsh pH adjustment steps that could degrade the active pharmaceutical ingredient (API) in a co-formulation.[1]

References

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